

Synthesis and purification of Acid Violet 7 for laboratory use

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Laboratory Synthesis and Purification of Acid Violet 7

Introduction

Acid Violet 7 (C.I. 18055) is a synthetic monoazo dye characterized by its vibrant violet color and its application in various industries, including textiles, leather, paper, and cosmetics.[1][2] For laboratory purposes, particularly in biological staining and as a reference standard in analytical studies, a high-purity sample is often required.[1][3] This guide provides a comprehensive overview of the synthesis and subsequent purification of Acid Violet 7 for use in research and development settings.

The synthesis is based on a classical azo coupling reaction, a cornerstone of dye chemistry. The process involves two main stages: the diazotization of an aromatic amine followed by its coupling with a suitable coupling agent.[1] In the case of **Acid Violet 7**, the synthesis route employs the diazotization of N-(4-aminophenyl)acetamide (p-aminoacetanilide) and its subsequent coupling with 4-Acetamido-5-hydroxynaphthalene-2,7-disulfonic acid (N-acetyl H acid).

Purification of the crude product is critical to remove unreacted starting materials, by-products, and inorganic salts. Recrystallization is the most common and effective method for purifying solid organic compounds like **Acid Violet 7**. This technique relies on the principle that the solubility of the desired compound and its impurities differ in a given solvent at different temperatures.



Chemical and Physical Properties

A summary of the key properties of **Acid Violet 7** is presented below. Understanding these properties is crucial for its synthesis, handling, and application.

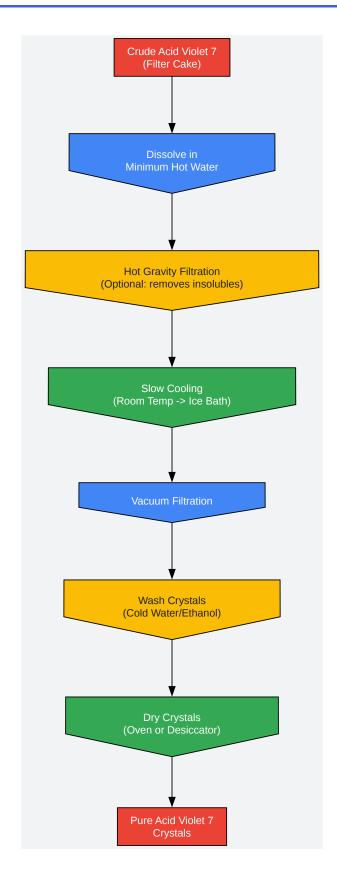
Property	Value	Reference
IUPAC Name	Disodium 5-acetamido-3-[(4-acetamidophenyl)diazenyl]-4-hydroxynaphthalene-2,7-disulfonate	
C.I. Name	Acid Violet 7, C.I. 18055	_
CAS Number	4321-69-1	_
Molecular Formula	C20H16N4Na2O9S2	_
Molecular Weight	566.47 g/mol	_
Appearance	Violet or deep red powder	_
Solubility	Soluble in water; insoluble in most organic solvents	_
Maximum Absorption (λmax)	520 nm (in water)	_

Synthesis of Acid Violet 7

The synthesis of **Acid Violet 7** is a two-step process involving the formation of a diazonium salt from p-aminoacetanilide, which then couples with N-acetyl H acid to form the final azo dye.

Synthesis Workflow





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Synthesis and purification of Acid Violet 7 for laboratory use]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1207784#synthesis-and-purification-of-acid-violet-7-for-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.